

Mechanism of Action: How URMC-099 Enhances nanoART

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: URMC-099

Cat. No.: S548948

Get Quote

URMC-099 is an orally bioavailable, brain-penetrant inhibitor of mixed lineage kinase-3 (MLK3) and other kinases. [1] [2] When co-administered with nanoART in monocyte-derived macrophages (MDM), it promotes the establishment of long-lasting intracellular drug depots. The schematic below illustrates how **URMC-099** affects nanoART trafficking and boosts its antiviral activity.

The core mechanism involves **URMC-099** altering endosomal trafficking within macrophages. Proteomics data indicates it affects phagolysosomal storage pathways, leading to increased sequestration of nanoART in **Rab7-associated late endosomes** and **Rab11-associated recycling endosomes**. [3] These compartments are also key sites for HIV-1 virion assembly and maturation. By concentrating the antiviral drug precisely where the virus is maturing, **URMC-099** creates a more effective barrier against viral production. [3]

URMC-099: Key Chemical & Inhibitory Profile

The table below summarizes the core characteristics of **URMC-099** for experimental planning. [1] [2]

Property	Description/Value
Molecular Weight	421.54 g/mol
CAS Registry No.	1229582-33-5

Property	Description/Value
Primary Targets (IC ₅₀)	MLK3 (14 nM), MLK1 (19 nM), MLK2 (42 nM), LRRK2 (11 nM)
Solubility	DMSO (84 mg/mL), Ethanol (6 mg/mL), Water (Insoluble)
In Vivo Administration	Common dose: 10 mg/kg; Route: Intraperitoneal (i.p.) [3] [4]

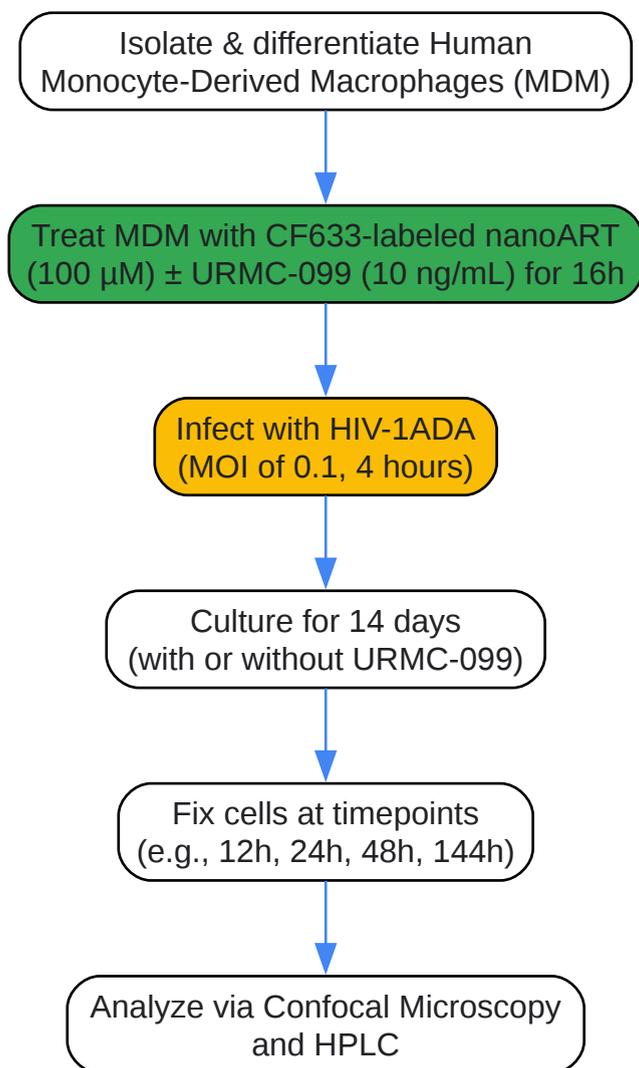
Experimental Protocols

Here are detailed methodologies for key experiments investigating **URMC-099**'s enhancement of nanoART.

Protocol 1: Assessing NanoART Retention in Macrophages

This protocol evaluates how **URMC-099** affects the uptake and retention of nanoART in human monocyte-derived macrophages (MDM). [3] [5]

Workflow: MDM NanoART Uptake & Retention Assay



[Click to download full resolution via product page](#)

- **Cell Culture:** Isolate human monocytes via leukopheresis and centrifugal elutriation. Differentiate into macrophages by culturing for 7 days in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% human serum and macrophage colony-stimulating factor (M-CSF). [3] [5]
- **Drug Treatment & Infection:** Treat MDMs with 100 μM fluorescently labeled nanoART (e.g., CF633-nanoART) with or without 10 ng/mL **URM-099** for 16 hours. Subsequently, infect the cells with HIV-1ADA at a multiplicity of infection (MOI) of 0.1 for 4 hours. [3]
- **Long-term Culture & Analysis:** Culture the cells for an additional 14 days, with or without **URM-099** in the medium. At designated time points (e.g., 12, 24, 48, 144 hours), fix the cells and analyze them using confocal microscopy to visualize subcellular localization and high-performance liquid chromatography (HPLC) to quantify drug concentrations. [3]

Protocol 2: Evaluating Antiviral Efficacy

This protocol measures the functional outcome of enhanced nanoART retention by assessing the suppression of HIV-1 replication. [3]

- **Treatment and Viral Challenge:** Load MDMs with nanoATV (100 μ M) with or without **URMC-099** (0.1 to 100 ng/mL). On the same day (day 0), or on days 5 or 10 after drug loading, infect the cells with HIV-1ADA (MOI of 0.1). [3]
- **Measure Viral Output:** Collect culture media for up to 14 days post-infection. Quantify viral production using:
 - **Reverse Transcriptase (RT) Activity Assay:** Measures the enzymatic activity of released virions. [3]
 - **HIV-1 p24 Antigen Assay:** Measures the levels of the viral core protein p24. [3]
- **Integrated DNA Analysis:** Extract genomic DNA from infected MDMs and use Alu-gag real-time PCR to quantify the level of integrated HIV-1 DNA, indicating the success of the viral life cycle. [3]

Troubleshooting Guide & FAQs

Here are solutions to common experimental challenges.

Challenge	Possible Cause	Recommended Solution
Low nanoART uptake in MDMs	Suboptimal nanoparticle physicochemical properties (size, charge, coating).	Optimize nanoART formulation. Ensure particle size is ~300-400 nm and zeta potential is slightly negative (approx. -19 mV) for efficient macrophage uptake. [6]
High cellular toxicity	Excessive concentration of URMC-099 or nanoART.	Perform a dose-response curve. For URMC-099, start with low concentrations (0.1-10 ng/mL) and titrate up. For nanoART, 100 μ M is commonly used without major cytotoxicity. [3] [5]
Variable antiretroviral results	Inconsistent MDM differentiation or HIV infection efficiency.	Standardize MDM differentiation using a consistent source of M-CSF and confirm differentiation markers. Titrate viral stocks to ensure a consistent MOI across experiments. [3]
Poor URMC-099 solubility	Improper reconstitution of the compound.	Prepare a stock solution in DMSO at 84 mg/mL. For in vivo studies, use a validated vehicle like 5% DMSO, 40% PEG 400, 55% saline . [2]

Frequently Asked Questions

- **Q: What is the evidence that URMC-099 works in an in vivo model?**
 - **A:** Studies in **HIV-1 infected humanized NOD/SCID/IL2Ryc-/- (NSG) mice** showed that co-administration of **URMC-099** (10 mg/kg, i.p., daily) with folate-modified nanoATV/r (weekly) led to a greater reduction in viral load and infected CD4+ T-cells in lymphoid tissues than either treatment alone. [3]
- **Q: Can URMC-099 be used for diseases other than HIV?**
 - **A:** Yes, **URMC-099** is being investigated for its neuroprotective properties in other conditions. For instance, it protected hippocampal synapses and improved memory in a mouse model of **multiple sclerosis (EAE)**, and it has shown anti-inflammatory effects in models of Parkinson's disease and HAND. [2] [4]
- **Q: How does URMC-099 induce autophagy and is this relevant?**
 - **A:** **URMC-099** is a known inducer of autophagy. [2] While the exact link to nanoART retention is not fully elucidated, modulating autophagic pathways could influence endosomal trafficking and degradation, potentially contributing to the extended drug depot effect.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. URMC-099 | Ligand page [guidetopharmacology.org]
2. URMC-099 | Mixed Lineage Kinase inhibitor | Mechanism [selleckchem.com]
3. The Mixed Lineage Kinase-3 Inhibitor URMC-099 ... [pmc.ncbi.nlm.nih.gov]
4. The Mixed-Lineage Kinase Inhibitor URMC-099 Protects ... [pmc.ncbi.nlm.nih.gov]
5. NanoART synthesis, characterization, uptake, release and ... [pmc.ncbi.nlm.nih.gov]
6. Macrophage folate receptor-targeted antiretroviral therapy ... [sciencedirect.com]

To cite this document: Smolecule. [Mechanism of Action: How URM-099 Enhances nanoART]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548948#urmc-099-and-nanoart-retention-enhancement>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com